

RMC-4627: A Technical Guide for Cell Biology Research

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Compound of Interest

Compound Name: RMC-4627

Cat. No.: B12421159

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Introduction

RMC-4627 is a potent and selective, bi-steric inhibitor of the mechanistic target of rapamycin complex 1 (mTORC1).^{[1][2]} As a research tool, it provides a valuable means to investigate the intricate roles of the mTORC1 signaling pathway in various cellular processes, including cell growth, proliferation, and survival.^{[1][2]} Dysregulation of the mTOR pathway is a hallmark of many diseases, particularly cancer, making **RMC-4627** a critical compound for preclinical investigations. This technical guide provides an in-depth overview of **RMC-4627**, its mechanism of action, quantitative data from preclinical studies, and detailed protocols for its application in cell biology research.

Core Concepts: Mechanism of Action

RMC-4627 is a bi-steric inhibitor, meaning it engages with two distinct sites on the mTORC1 complex to achieve its potent and selective inhibition. It is composed of a rapamycin analogue linked to an ATP-competitive mTOR kinase inhibitor. This dual-binding mechanism allows **RMC-4627** to effectively suppress the phosphorylation of key mTORC1 substrates, namely the eukaryotic initiation factor 4E-binding protein 1 (4E-BP1) and the ribosomal protein S6 kinase

(S6K).[1][2] Notably, **RMC-4627** exhibits high selectivity for mTORC1 over mTOR complex 2 (mTORC2), thereby minimizing off-target effects on pathways regulated by mTORC2, such as AKT signaling.[1][2]

The inhibition of 4E-BP1 phosphorylation by **RMC-4627** is a critical aspect of its mechanism. Phosphorylated 4E-BP1 releases the eukaryotic initiation factor 4E (eIF4E), which is essential for the initiation of cap-dependent translation of mRNAs encoding proteins crucial for cell growth and proliferation. By preventing 4E-BP1 phosphorylation, **RMC-4627** sequesters eIF4E, leading to a suppression of the translation of oncogenic proteins and subsequent inhibition of cell cycle progression and induction of apoptosis.[1]

Quantitative Data Summary

The following tables summarize the quantitative data on the efficacy of **RMC-4627** from various preclinical studies.

Table 1: In Vitro Inhibition of mTORC1 Substrate Phosphorylation by **RMC-4627**

Cell Line	Target	IC50 (nM)	Reference
SUP-B15	p-4E-BP1 (T37/46)	~1	[1]
SUP-B15	p-S6 (S240/244)	<1	[1]

Table 2: In Vitro Cell Viability IC50 Values for **RMC-4627**

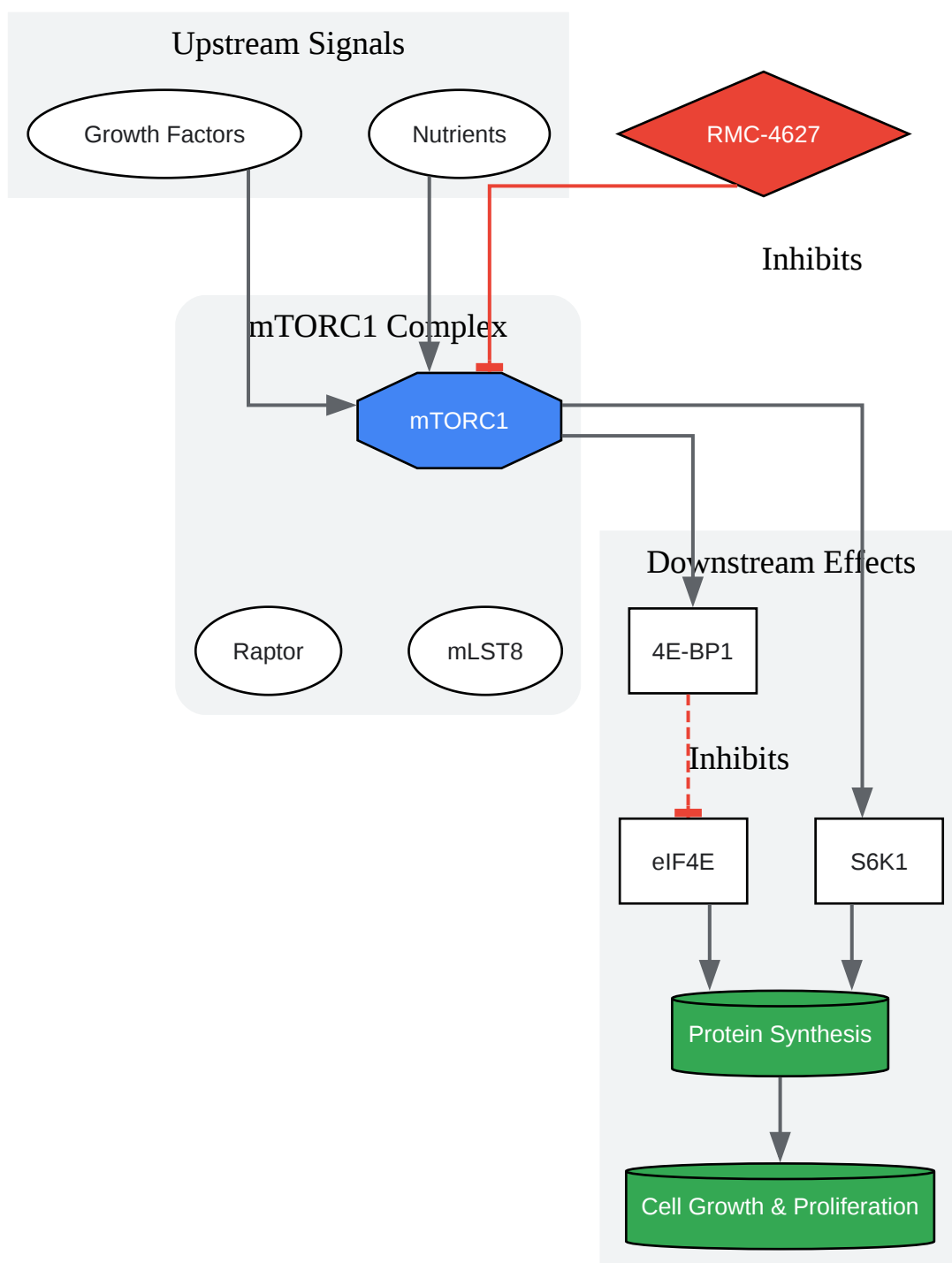
Cell Line	Cancer Type	IC50 (nM)	Assay Duration	Reference
SUP-B15	B-cell Acute Lymphoblastic Leukemia	Not explicitly stated, but effective at concentrations $\geq$ 1 nM	48 hours	[1]
p190	B-cell Acute Lymphoblastic Leukemia	Not explicitly stated, but effective at concentrations $\geq$ 1 nM	48 hours	[1]
HCV29	Bladder Cancer (TSC1-null)	~1	Not Specified	[3][4]

Table 3: In Vivo Efficacy of **RMC-4627** in Xenograft Models

Mouse Model	Cancer Type	RMC-4627 Dose and Schedule	Outcome	Reference
SUP-B15 Xenograft (NSG mice)	B-cell Acute Lymphoblastic Leukemia	0.3, 1, 3, and 10 mg/kg, intraperitoneal, once weekly	Dose-dependent reduction of leukemic burden	[1]
SUP-B15 Xenograft (NSG mice)	B-cell Acute Lymphoblastic Leukemia	3 mg/kg, intraperitoneal, once weekly (in combination with dasatinib)	Enhanced anti-leukemic activity of dasatinib	[1][5]

Mandatory Visualizations

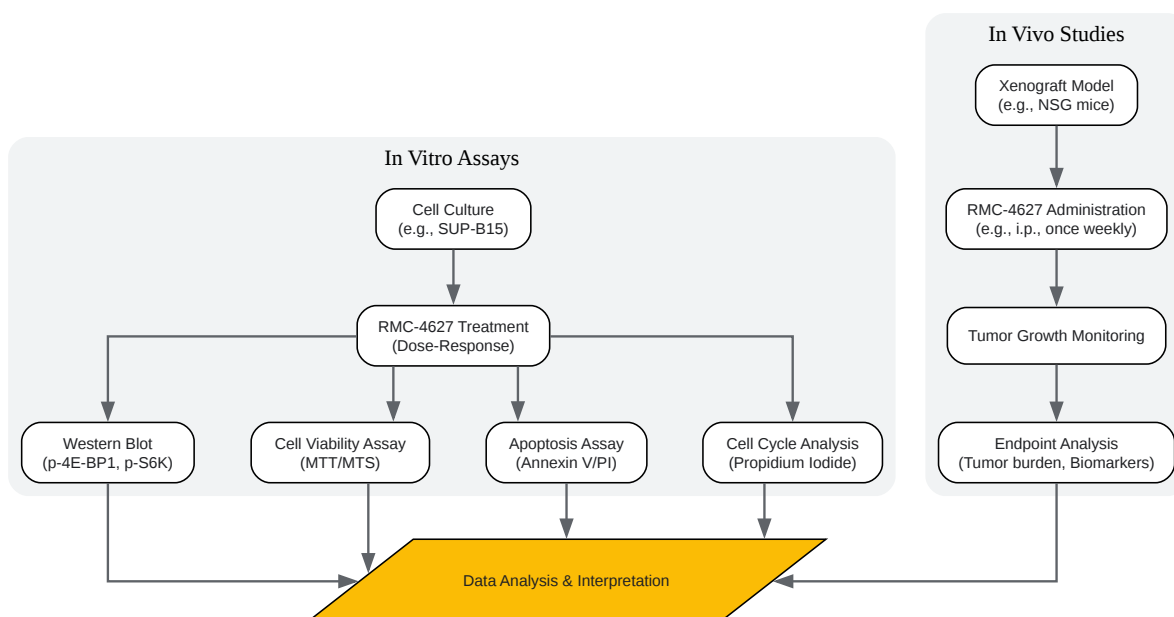
Signaling Pathway



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Caption: mTORC1 Signaling Pathway and Inhibition by **RMC-4627**.

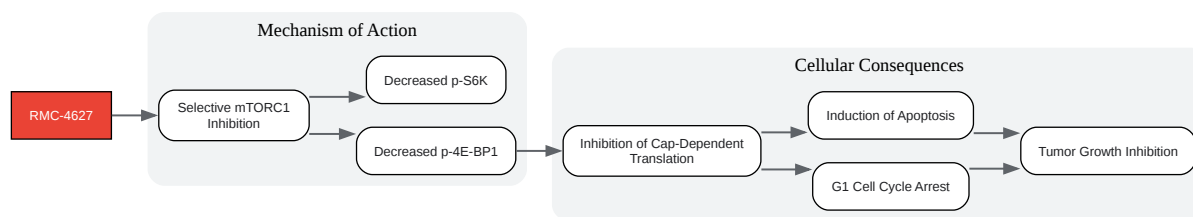
Experimental Workflow



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Caption: General Experimental Workflow for **RMC-4627** Evaluation.

Logical Relationship



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